

Application Notes and Protocols: AI-4-57 Dosage and Administration In Vivo

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AI-4-57

Cat. No.: B605250

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

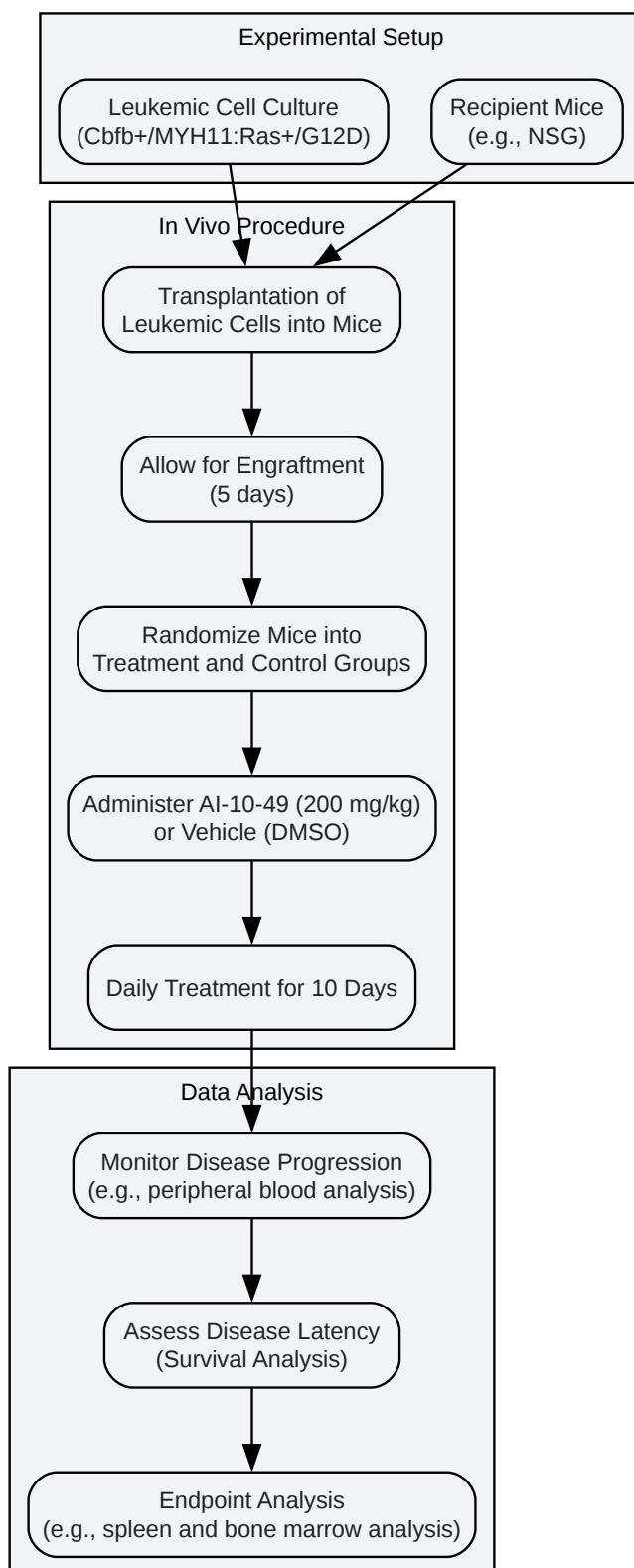
These application notes provide a comprehensive overview of the available in vivo dosage and administration data for the investigational compound **AI-4-57** and its derivatives. The information is intended to guide the design of preclinical studies for researchers in oncology and drug development.

Introduction

AI-4-57 is a small molecule that acts as an allosteric inhibitor of the interaction between Core-Binding Factor β (CBF β)-Smooth Muscle Myosin Heavy Chain (SMMHC) and Runt-related transcription factor 1 (RUNX1).[1] This interaction is a key driver in certain types of acute myeloid leukemia (AML), particularly those with the inversion of chromosome 16 (inv(16)). By disrupting this protein-protein interaction, **AI-4-57** and its analogs aim to restore normal gene transcription and impede leukemogenesis.

Mechanism of Action

AI-4-57 binds to CBF β , inducing a conformational change that prevents its association with the RUNX1 Runt domain.[2] In inv(16) AML, the fusion protein CBF β -SMMHC aberrantly interacts with RUNX1, leading to the dysregulation of genes critical for hematopoietic differentiation. By inhibiting this interaction, **AI-4-57** aims to specifically target the oncogenic activity of the fusion protein.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. A small-molecule inhibitor of the aberrant transcription factor CBF β -SMMHC delays leukemia in mice - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: AI-4-57 Dosage and Administration In Vivo]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605250#ai-4-57-dosage-and-administration-in-vivo]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com